

Application Notes and Protocols: AS-604850 in Experimental Autoimmune Encephalomyelitis (EAE)

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Compound of Interest

Compound Name: AS-604850

Cat. No.: B1250317

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Experimental Autoimmune Encephalomyelitis (EAE) is the most widely used animal model for the human inflammatory demyelinating disease of the central nervous system (CNS), multiple sclerosis (MS).^{[1][2][3]} EAE is characterized by CNS inflammation, demyelination, and axonal damage, leading to progressive paralysis.^{[1][4]} The model is instrumental in understanding the pathogenesis of autoimmunity and for evaluating potential therapeutic agents.^[1] **AS-604850** is a selective, ATP-competitive inhibitor of phosphoinositide 3-kinase gamma (PI3K γ) with an IC₅₀ of 250 nM.^{[5][6]} PI3K γ is a key component in chemokine-mediated signaling pathways that regulate the migration, proliferation, and activation of inflammatory cells.^[7] This document provides detailed protocols for the induction of EAE in C57BL/6 mice and the therapeutic application of **AS-604850**, along with expected outcomes and relevant signaling pathways.

Data Presentation

Table 1: In Vitro Inhibitory Activity of AS-604850

Isoform	IC50 (μM)
PI3Kγ	0.25
PI3Kα	4.5
PI3Kβ	>20
PI3Kδ	>20

Data compiled from publicly available information.[6]

Table 2: Effect of AS-604850 on EAE Clinical Scores

Treatment Group	Duration of Treatment	Peak Mean Clinical Score	Reference
EAE + Vehicle (DMSO)	7 days	~3.5	[7]
EAE + AS-604850 (7.5 mg/kg/day)	7 days	~2.0	[7]
EAE + Vehicle (DMSO)	14 days	~3.0	[7]
EAE + AS-604850 (7.5 mg/kg/day)	14 days	~1.5	[7]

Clinical scores are approximated from graphical data presented in the cited literature. Scoring is based on a 0-5 scale.

[7]

Table 3: Cellular and Histological Effects of AS-604850 in EAE Spinal Cord (Day 8 post-onset)

Parameter	EAE + Vehicle	EAE + AS-604850	Reference
Macrophage Infiltration (ED1+ cells)	High	Significantly Reduced	[7]
T-cell Infiltration (CD3+ cells)	High	Significantly Reduced	[7]
Observations are qualitative summaries from the cited study. [7]			

Table 4: Myelination and Axonal Density in EAE Spinal Cord (Day 25 post-onset)

Parameter	EAE + Vehicle	EAE + AS-604850	Reference
Myelination (MBP staining)	Reduced	Enhanced	[7]
Axon Number (NF staining)	Reduced	Increased	[7]
Observations are qualitative summaries from the cited study. [7]			

Experimental Protocols

I. Induction of Chronic EAE in C57BL/6 Mice

This protocol is for the active induction of EAE using Myelin Oligodendrocyte Glycoprotein (MOG) 35-55 peptide.[\[1\]](#)[\[8\]](#)

Materials:

- Female C57BL/6 mice, 9-13 weeks old[\[1\]](#)

- MOG35-55 peptide (e.g., Hooke Kit™ MOG35-55/CFA Emulsion PTX)[1][2]
- Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis
- Pertussis toxin (PTX)
- Phosphate-buffered saline (PBS)
- Isoflurane for anesthesia[1]

Procedure:

- Acclimatization: Acclimate mice for at least 7 days prior to the start of the experiment.[1]
- Day 0: Immunization:
 - Anesthetize mice using isoflurane.
 - Inject 0.1 mL of the MOG35-55/CFA emulsion subcutaneously into the flank.
- Day 0 & Day 1: Pertussis Toxin Administration:
 - Approximately 2 hours after immunization on Day 0, administer the first dose of PTX intraperitoneally (i.p.).[1]
 - On Day 1 (approximately 24 hours after the first dose), administer the second dose of PTX i.p.[1]
- Monitoring:
 - Begin daily monitoring of the mice for clinical signs of EAE starting around day 7 post-immunization.
 - Weigh the mice and record their clinical scores daily. EAE typically develops between 8 and 18 days after immunization.[1]
 - Provide supportive care as needed, such as placing food and water on the cage floor for paralyzed animals.[9]

EAE Clinical Scoring:

- 0: No clinical signs
- 1: Limp tail
- 2: Hind limb weakness
- 3: Complete hind limb paralysis
- 4: Hind limb paralysis and forelimb weakness
- 5: Moribund or dead

II. Therapeutic Treatment with AS-604850

This protocol describes the therapeutic administration of **AS-604850** after the onset of clinical EAE symptoms.

Materials:

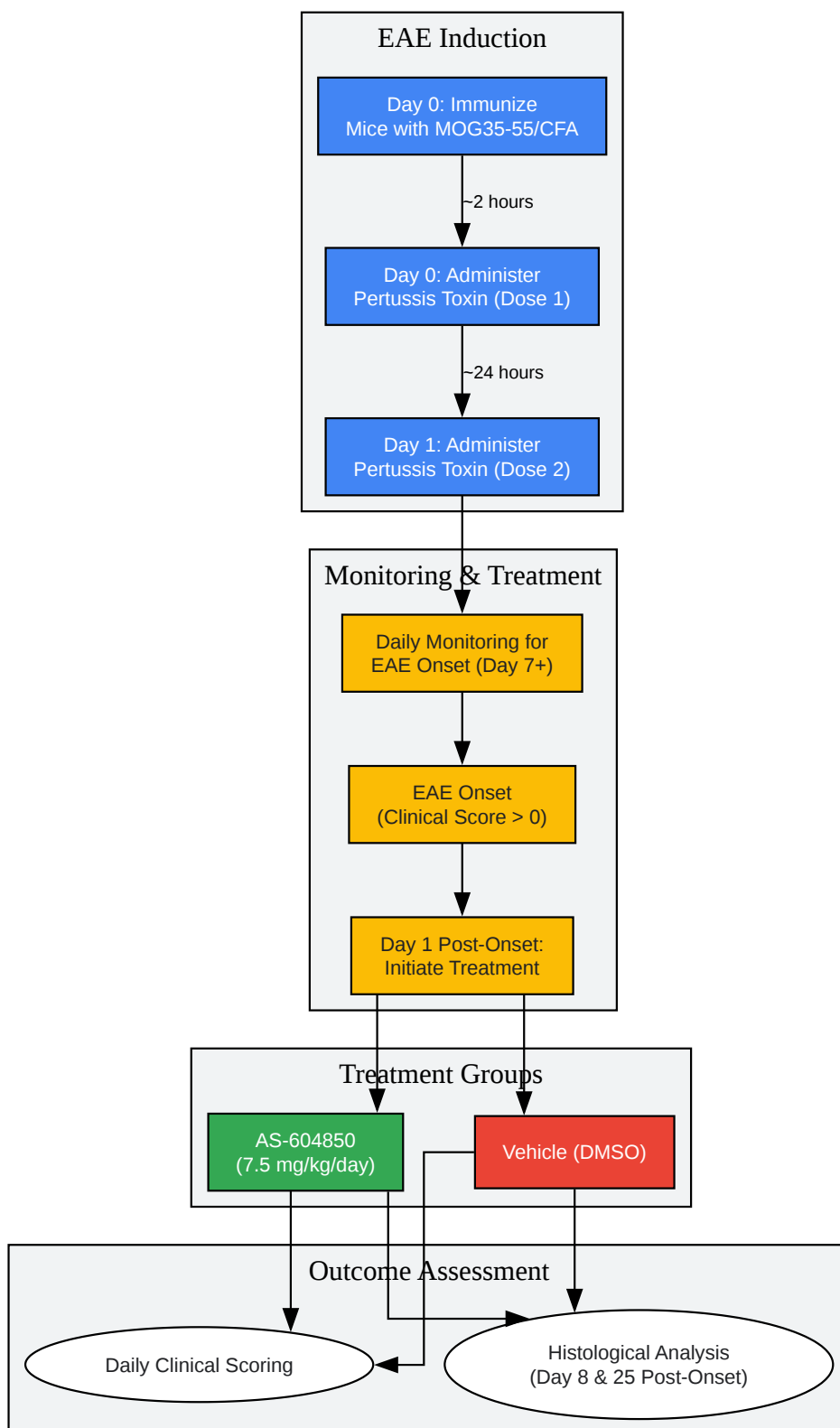
- **AS-604850**
- Vehicle (e.g., Dimethyl sulfoxide - DMSO)
- Appropriate diluent for injection (e.g., PBS)

Procedure:

- Preparation of **AS-604850** Solution: Prepare a stock solution of **AS-604850** in DMSO. Further dilute to the final working concentration for injection.
- Treatment Initiation: Begin treatment one day after the onset of clinical EAE symptoms.[7]
- Administration: Administer **AS-604850** at a dose of 7.5 mg/kg/day via an appropriate route (e.g., intraperitoneal injection).[7]
- Treatment Duration: Continue daily administration for the desired treatment period (e.g., 7 or 14 days).[7]

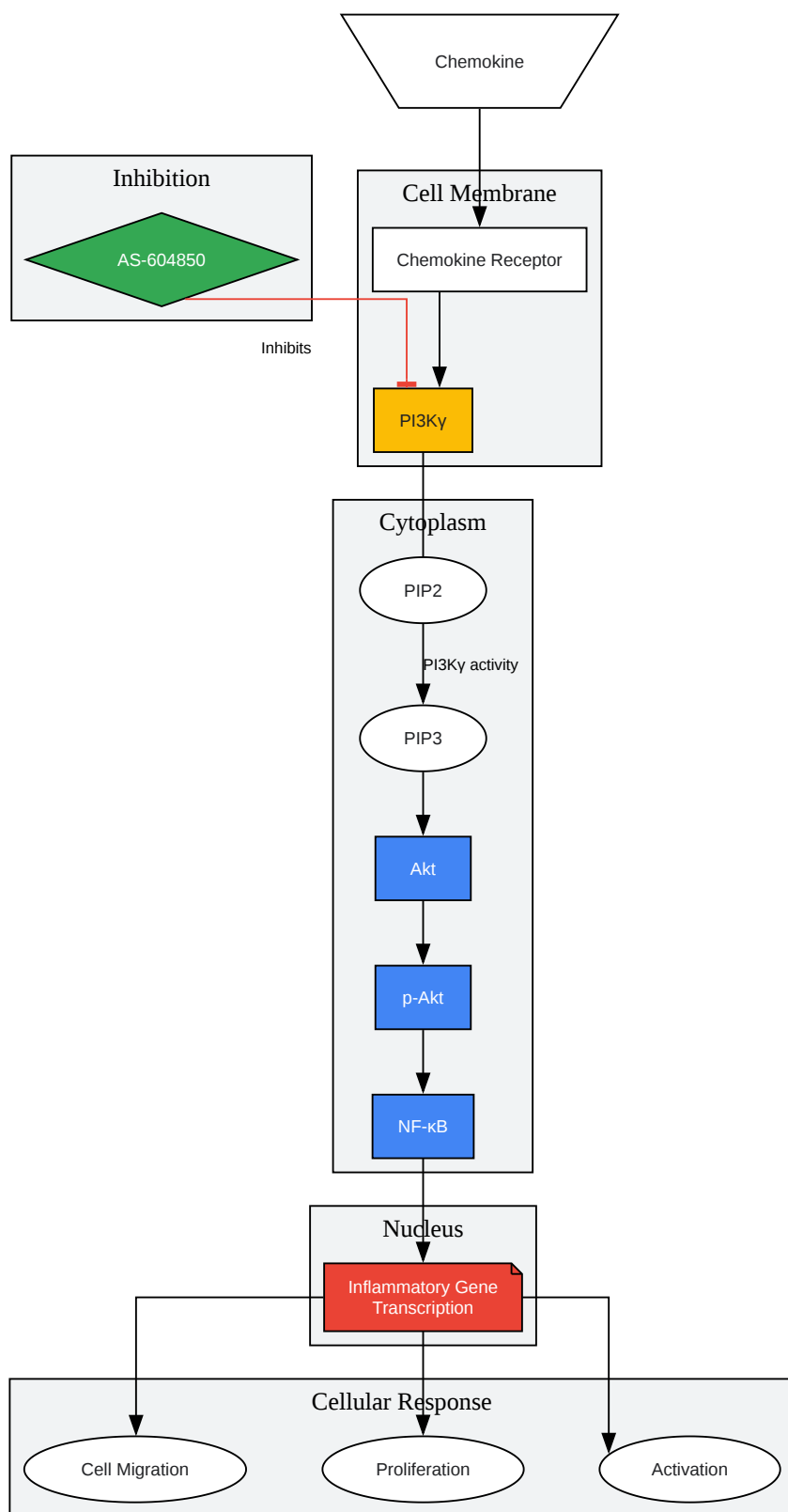
- Control Group: Administer an equivalent volume of the vehicle (DMSO) to the control group of EAE mice.
- Continued Monitoring: Continue daily monitoring of clinical scores and body weight for all groups throughout the treatment period and beyond to assess disease progression and recovery.

Mandatory Visualization



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Caption: Experimental workflow for EAE induction and therapeutic treatment with **AS-604850**.



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Caption: PI3Ky signaling pathway and the inhibitory action of **AS-604850**.

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- To cite this document: BenchChem. [Application Notes and Protocols: AS-604850 in Experimental Autoimmune Encephalomyelitis (EAE)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1250317/docs#application-notes-and-protocols-as-604850-in-experimental-autoimmune-encephalomyelitis-eae>]

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